

Application Notes and Protocols: 6-(Propan-2-yl)azulene in Organic Synthesis

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Compound of Interest

Compound Name: 6-(Propan-2-yl)azulene

Cat. No.: B15426017

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Introduction

6-(Propan-2-yl)azulene, an isomer of the more commonly encountered guaiazulene, is a versatile bicyclic aromatic hydrocarbon. Its unique electronic properties, stemming from the fusion of a cyclopentadienyl anion and a tropylium cation, make it an attractive building block in the synthesis of novel organic materials and pharmacologically active compounds. The isopropyl group at the 6-position of the azulene core provides a handle for further functionalization and influences the molecule's solubility and electronic characteristics. These application notes provide an overview of the utility of **6-(propan-2-yl)azulene** in organic synthesis, including detailed experimental protocols and data for representative applications.

Physicochemical Properties and Spectroscopic Data

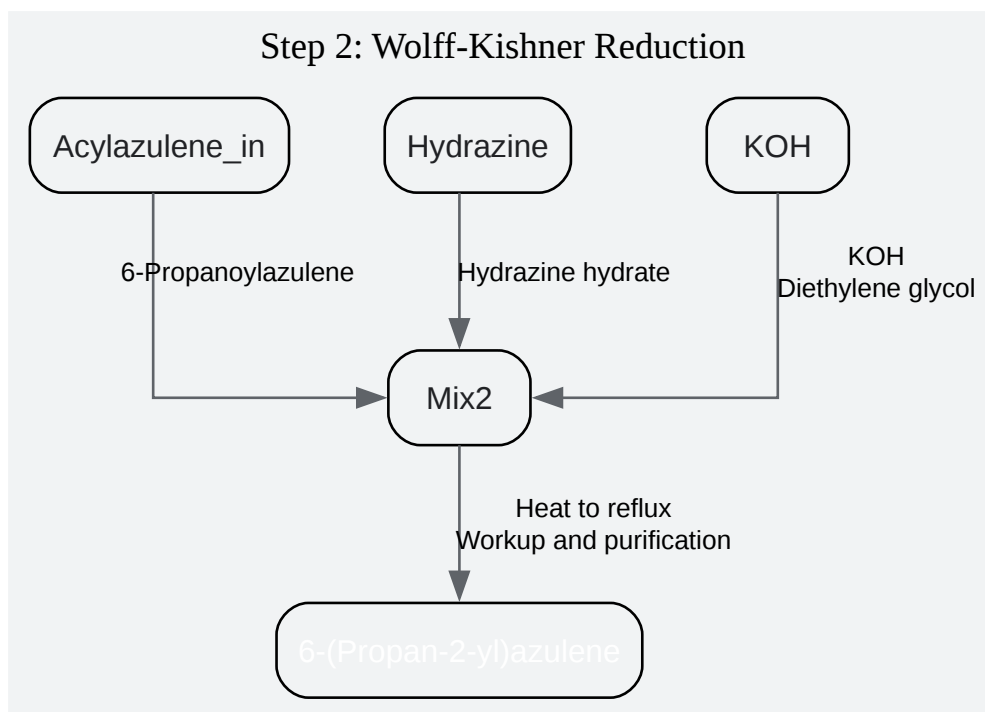
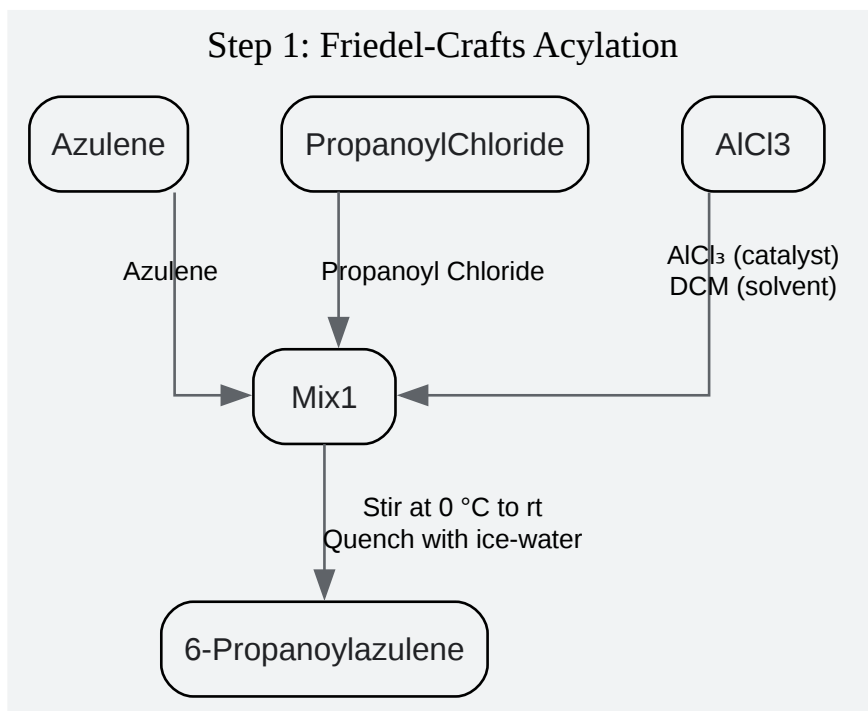
The introduction of the isopropyl group at the 6-position of the azulene scaffold modifies its physical and spectroscopic properties. Below is a summary of key data for **6-(propan-2-yl)azulene**.

Property	Value
Molecular Formula	C ₁₃ H ₁₄
Molecular Weight	170.25 g/mol
Appearance	Blue oil or low-melting solid
Solubility	Soluble in common organic solvents
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 8.21 (d, J=9.8 Hz, 2H), 7.60 (t, J=9.8 Hz, 1H), 7.29 (d, J=3.9 Hz, 2H), 7.00 (t, J=3.9 Hz, 1H), 3.10 (sept, J=6.9 Hz, 1H), 1.35 (d, J=6.9 Hz, 6H)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ (ppm): 147.9, 140.8, 137.2, 134.5, 123.5, 117.2, 38.4, 24.1

Synthesis of 6-(Propan-2-yl)azulene

A common method for the synthesis of 6-alkylated azulenes is the Friedel-Crafts acylation followed by reduction. This two-step process provides a reliable route to **6-(propan-2-yl)azulene** from the parent azulene.

Experimental Workflow: Synthesis of 6-(Propan-2-yl)azulene



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Caption: Workflow for the synthesis of **6-(Propan-2-yl)azulene**.

Protocol 1: Synthesis of 6-Propanoylazulene (Friedel-Crafts Acylation)

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, suspend anhydrous aluminum chloride (1.2 eq.) in anhydrous dichloromethane (DCM) under a nitrogen atmosphere.
- **Addition of Acylating Agent:** Cool the suspension to 0 °C in an ice bath. Add propanoyl chloride (1.1 eq.) dropwise to the stirred suspension.
- **Addition of Azulene:** In a separate flask, dissolve azulene (1.0 eq.) in anhydrous DCM. Add this solution dropwise to the reaction mixture at 0 °C over 30 minutes.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Carefully pour the reaction mixture into a flask containing a mixture of crushed ice and concentrated hydrochloric acid.
- **Extraction:** Separate the organic layer. Extract the aqueous layer with DCM (3 x). Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford 6-propanoylazulene as a blue solid.

Protocol 2: Synthesis of 6-(Propan-2-yl)azulene (Wolff-Kishner Reduction)

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, add 6-propanoylazulene (1.0 eq.), potassium hydroxide (4.0 eq.), and diethylene glycol.
- **Addition of Hydrazine:** Add hydrazine hydrate (3.0 eq.) to the mixture.
- **Reaction:** Heat the mixture to reflux (approximately 180-200 °C) for 4-6 hours. The color of the solution should change, indicating the progress of the reaction.

- **Workup:** Cool the reaction mixture to room temperature and add water.
- **Extraction:** Extract the aqueous mixture with diethyl ether or hexane (3 x). Combine the organic layers, wash with water and brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel (eluent: hexane) to yield **6-(propan-2-yl)azulene** as a blue oil.

Application of 6-(Propan-2-yl)azulene as a Building Block

6-(Propan-2-yl)azulene can be used as a starting material for the synthesis of more complex molecules with potential applications in materials science and medicinal chemistry. The azulene core can be further functionalized at various positions, and the isopropyl group can be modified or used to tune the solubility and packing of the final products.

Example Application: Synthesis of Azulene-Containing Chalcones

While the following example utilizes a different azulene starting material, the synthetic strategy can be adapted for derivatives of **6-(propan-2-yl)azulene** to explore their biological activities. Chalcones are known for their wide range of pharmacological effects.

Protocol 3: Synthesis of an Azulene-Containing Chalcone (Representative Claisen-Schmidt Condensation)

- **Reaction Setup:** In a round-bottom flask, dissolve the corresponding 1-acetyl-**6-(propan-2-yl)azulene** (1.0 eq.) (prepared via Friedel-Crafts acylation of **6-(propan-2-yl)azulene**) and a substituted benzaldehyde (1.1 eq.) in ethanol.
- **Base Addition:** Add an aqueous solution of potassium hydroxide (2.0 eq.) dropwise to the stirred solution at room temperature.

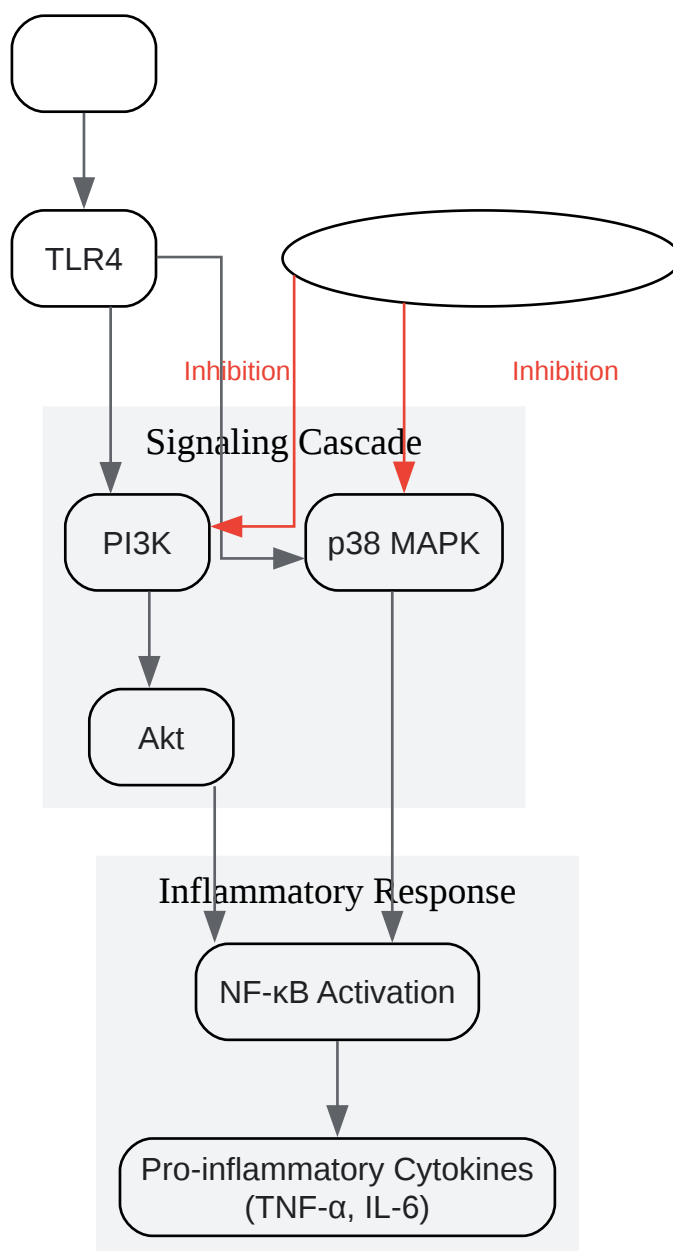
- **Reaction:** Stir the reaction mixture at room temperature for 12-24 hours. A precipitate may form during the reaction.
- **Workup:** Pour the reaction mixture into cold water and acidify with dilute hydrochloric acid until neutral.
- **Isolation:** Collect the precipitate by filtration, wash with cold water, and dry.
- **Purification:** Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the pure azulene-containing chalcone.

Biological Activity of Azulene Derivatives

Azulene derivatives have been investigated for a variety of biological activities, including anti-inflammatory, antimicrobial, and anticancer effects. The mechanism of action for the anti-inflammatory properties of some azulene derivatives has been shown to involve the modulation of key signaling pathways.

Anti-inflammatory Signaling Pathway

The anti-inflammatory effects of certain azulene derivatives are attributed to their ability to inhibit pro-inflammatory mediators. This can occur through the modulation of signaling pathways such as the p38 MAPK and PI3K/Akt pathways, which are crucial in the inflammatory response triggered by stimuli like lipopolysaccharide (LPS).



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Caption: Anti-inflammatory mechanism of an azulene derivative.[1]

Quantitative Biological Data

The following table presents the antibiofilm activity of a series of azulene-containing chalcones against *Staphylococcus aureus*. This data illustrates the potential for developing potent bioactive compounds using the azulene scaffold. While these specific compounds were not

derived from **6-(propan-2-yl)azulene**, similar evaluations of its derivatives would be a valuable area of research.

Compound	Minimum Biofilm Eradication Concentration (MBEC, mg/mL)
(E)-1-(azulen-1-yl)-3-(4-hydroxyphenyl)prop-2-en-1-one	0.312
(E)-1-(azulen-1-yl)-3-(4-chlorophenyl)prop-2-en-1-one	0.625
(E)-1,3-bis(azulen-1-yl)prop-2-en-1-one	0.156
Vancomycin (Control)	0.0625
Data adapted from a study on azulene-containing chalcones.[2]	

Conclusion

6-(Propan-2-yl)azulene serves as a valuable and versatile building block for the synthesis of a wide range of functional organic molecules. Its preparation via a two-step acylation-reduction sequence is straightforward. The resulting substituted azulene can be further elaborated to generate novel materials for electronic applications or bioactive compounds for drug discovery. The anti-inflammatory properties of azulene derivatives highlight a particularly promising avenue for future research, warranting further investigation into the structure-activity relationships of derivatives of **6-(propan-2-yl)azulene**.

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